

An In-depth Technical Guide on 3,4,5-Trichloronitrobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3,4,5-Trichloronitrobenzene**

Cat. No.: **B033126**

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This guide provides an overview of the core physicochemical properties of **3,4,5-trichloronitrobenzene**, a chemical compound utilized as an intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[\[1\]](#)

Physicochemical Data

The fundamental molecular characteristics of **3,4,5-trichloronitrobenzene** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₂ Cl ₃ NO ₂	[1] [2] [3] [4] [5]
Molecular Weight	226.45 g/mol	[1] [5] [6]
226.44 g/mol	[2] [4]	
Appearance	White to light yellow crystalline powder	[7]
CAS Number	20098-48-0	[2] [3] [4]

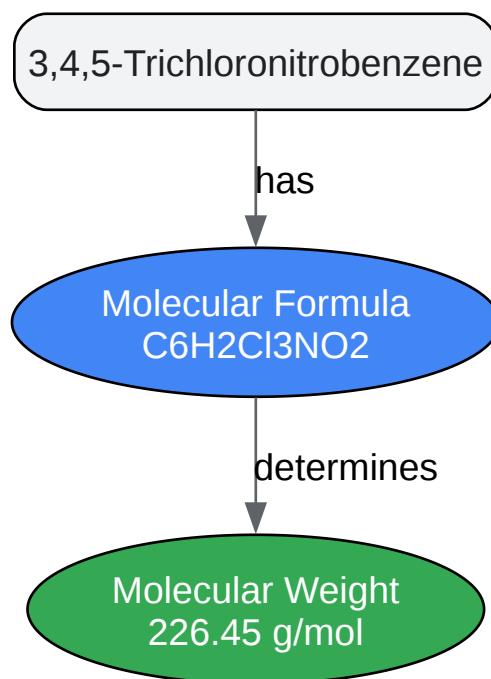
Experimental Protocols

Detailed experimental protocols for the synthesis of **3,4,5-trichloronitrobenzene** can be complex and are often proprietary. However, a general synthetic approach involves the nitration

of 1,2,3-trichlorobenzene. The precise conditions, including temperature, reaction time, and purification methods, are critical for achieving high purity and yield. For instance, one synthetic route describes the diazotization of 2,6-dichloro-4-nitroaniline followed by a Sandmeyer-type reaction to introduce the third chlorine atom.[7]

Logical Relationship of Molecular Properties

The following diagram illustrates the relationship between the common name of the compound and its fundamental molecular properties.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

- 1. [nbinno.com](#) [nbinno.com]
- 2. [Buy Online CAS Number 20098-48-0 - TRC - 3,4,5-Trichloronitrobenzene | LGC Standards](#) [lgcstandards.com]
- 3. [3,4,5-Trichloronitrobenzene | C6H2Cl3NO2 | CID 88365 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 4. [pharmaffiliates.com](#) [pharmaffiliates.com]
- 5. [CAS # 20098-48-0, 3,4,5-Trichloronitrobenzene, 3,4,5-Trichloro-1-nitrobenzene, 1,2,3-Trichloro-5-nitrobenzene - chemBlink](#) [chemblink.com]
- 6. [3,4,5-TRICHLORONITROBENZENE | CAMEO Chemicals | NOAA](#) [cameochemicals.noaa.gov]
- 7. [3,4,5-Trichloronitrobenzene | 20098-48-0](#) [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 3,4,5-Trichloronitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b033126#3-4-5-trichloronitrobenzene-molecular-weight-and-formula\]](https://www.benchchem.com/product/b033126#3-4-5-trichloronitrobenzene-molecular-weight-and-formula)

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